

Application Note & Protocol: Synthesis of Octanamidine via the Pinner Reaction of Octanenitrile

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Compound of Interest

Compound Name: Octanamidine

CAS No.: 57536-05-7

Cat. No.: B12436238

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Abstract: This document provides a detailed protocol for the synthesis of **octanamidine** hydrochloride from octanenitrile. The methodology is based on the well-established Pinner reaction, a reliable and high-yielding two-step process ideal for converting nitriles into amidines. This guide is intended for researchers in organic synthesis, medicinal chemistry, and drug development, offering in-depth procedural details, mechanistic insights, and critical safety information.

Introduction and Scientific Background

Amidines are a class of organic compounds characterized by the functional group $RC(NH)NH_2$. Their unique structural and electronic properties make them valuable pharmacophores in medicinal chemistry and versatile building blocks in synthetic chemistry. Amidines are known to engage in hydrogen bonding and can act as strong bases, which allows them to participate in various biological interactions. Consequently, they are found in a range of pharmacologically active agents.

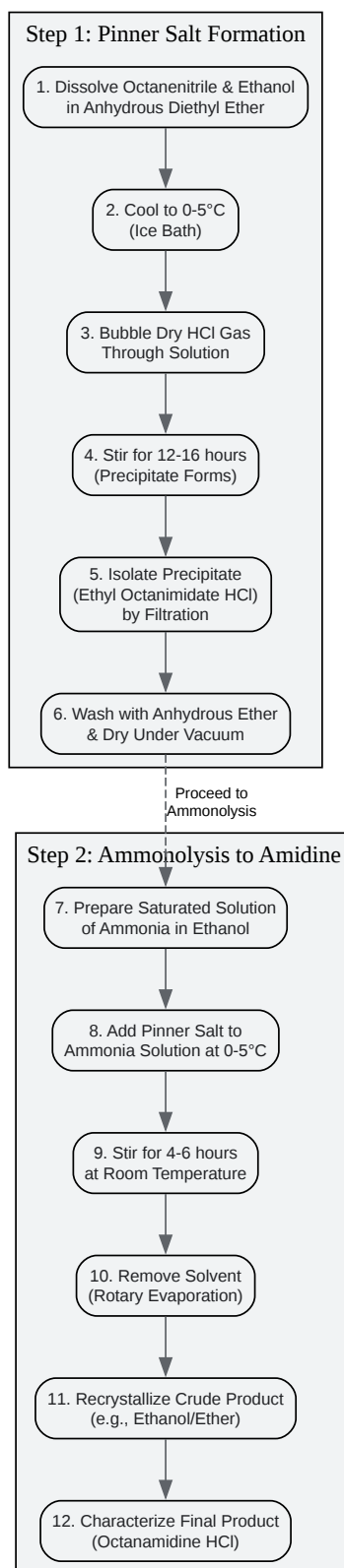
The Pinner reaction, first reported by Adolf Pinner in 1877, remains a cornerstone for the synthesis of amidines from nitriles.^{[1][2][3]} The reaction proceeds in two distinct stages:

- **Imidate Formation:** An acid-catalyzed reaction between a nitrile and an alcohol under strictly anhydrous conditions forms an imino ester salt, commonly known as a Pinner salt.^{[1][2][4]}
- **Ammonolysis:** The subsequent reaction of the isolated Pinner salt with ammonia or an amine yields the desired amidine.^{[2][3]}

The requirement for anhydrous conditions is critical; the presence of water can lead to the hydrolysis of the reactive Pinner salt intermediate, producing an ester as an undesired byproduct.^[1] This protocol has been optimized for the synthesis of **octanamidine** hydrochloride, a representative aliphatic amidine.

Reaction Mechanism and Workflow

The Pinner reaction is initiated by the protonation of the nitrile's nitrogen atom by a strong acid, typically gaseous hydrogen chloride. This protonation significantly enhances the electrophilicity of the nitrile carbon, making it susceptible to nucleophilic attack by a molecule of alcohol.^[1] The resulting intermediate is then deprotonated to form the imidate, which is subsequently protonated under the acidic conditions to yield the stable Pinner salt (an alkyl imidate hydrochloride). In the second stage, this salt readily undergoes nucleophilic attack by ammonia to produce the final amidine product.



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Caption: High-level workflow for the two-step synthesis of **Octanamidine HCl**.

Caption: Mechanism of the Pinner reaction for amidine synthesis.

Detailed Experimental Protocol

3.1. Materials and Equipment

Component	Grade	Supplier Recommendation
Octanenitrile (Heptyl Cyanide)	≥98%	Sigma-Aldrich, Acros
Anhydrous Ethanol (EtOH)	≥99.5%	Commercial Grade
Anhydrous Diethyl Ether	≥99.7%, Inhibitor-free	Commercial Grade
Hydrogen Chloride (HCl) Gas	≥99.9%, Anhydrous	In-house generation or lecture bottle
Ammonia (NH ₃) Gas	≥99.9%, Anhydrous	Lecture bottle
Equipment		
Three-neck round-bottom flask	Standard glassware	
Magnetic stirrer and stir bar	Standard lab equipment	
Gas dispersion tube (bubbler)	Standard glassware	
Drying tube (CaCl ₂ or Drierite)	Standard glassware	
Ice bath	Standard lab equipment	
Büchner funnel and filter flask	Standard glassware	
Rotary evaporator	Standard lab equipment	
Schlenk line (optional)	For advanced anhydrous techniques	

3.2. Safety Precautions

This procedure involves hazardous materials and must be performed inside a certified chemical fume hood by trained personnel.

- Octanenitrile: Toxic if swallowed, inhaled, or in contact with skin. It is also combustible.[5][6] [7] Handle with chemical-resistant gloves (nitrile is not recommended; use butyl rubber or laminate), safety goggles, and a lab coat.[5]
- Hydrogen Chloride (HCl) Gas: Extremely corrosive and toxic. Causes severe skin burns and eye damage. Inhalation can cause severe respiratory irritation.[8] Use in a well-ventilated fume hood is mandatory. Ensure a neutralization trap (e.g., a bubbler with NaOH solution) is in place for excess HCl gas.
- Anhydrous Solvents (Ether, Ethanol): Highly flammable liquids and vapors.[5] Keep away from all sources of ignition.[5] Take precautionary measures against static discharge.
- Ammonia (NH₃) Gas: Corrosive and toxic. Handle with appropriate safety measures in a fume hood.

3.3. Step-by-Step Procedure

Step 1: Synthesis of Ethyl Octanimidate Hydrochloride (Pinner Salt)

- Reaction Setup: Assemble a dry 250 mL three-neck round-bottom flask equipped with a magnetic stir bar, a gas inlet adapter connected to an HCl gas source via tubing, and a gas outlet connected to a drying tube. All glassware must be oven- or flame-dried and assembled under a dry nitrogen or argon atmosphere.
- Reagent Addition: To the flask, add octanenitrile (12.5 g, 0.1 mol) and anhydrous ethanol (5.5 g, 0.12 mol). Dissolve these reagents in 100 mL of anhydrous diethyl ether.
- Acidification: Cool the stirred solution to 0-5 °C using an ice-water bath.
- HCl Introduction: Slowly bubble dry hydrogen chloride gas through the solution. The rate should be moderate to avoid excessive fuming. A white precipitate of the Pinner salt will begin to form.
- Reaction: Continue passing HCl gas for approximately 1-2 hours. After stopping the gas flow, seal the flask and allow it to stir in the ice bath for an additional 12-16 hours to ensure the reaction goes to completion.

- Isolation: Collect the white crystalline precipitate by vacuum filtration using a Büchner funnel. It is crucial to minimize exposure to atmospheric moisture during this step.
- Washing and Drying: Wash the collected solid with two 20 mL portions of cold, anhydrous diethyl ether to remove any unreacted starting material. Dry the Pinner salt under high vacuum for 2-4 hours. The product is typically used immediately in the next step without further purification.

Step 2: Conversion to **Octanamide** Hydrochloride (Ammonolysis)

- Ammonia Solution: In a separate flask, prepare a saturated solution of ammonia in anhydrous ethanol by cooling 100 mL of ethanol to 0 °C and bubbling anhydrous ammonia gas through it for 30-60 minutes.
- Ammonolysis Reaction: Add the dried ethyl octanimidate hydrochloride (Pinner salt) from Step 1 in portions to the stirred, cold (0-5 °C) ethanolic ammonia solution.
- Reaction Completion: After the addition is complete, remove the ice bath and allow the mixture to warm to room temperature. Stir for an additional 4-6 hours. A precipitate of ammonium chloride may form.
- Work-up: Remove the solvent and excess ammonia under reduced pressure using a rotary evaporator.
- Purification: The crude solid residue contains the desired **octanamide** hydrochloride and ammonium chloride. Purify the product by recrystallization, for example, from a hot ethanol and diethyl ether solvent system.
- Final Product: Collect the purified crystals by filtration, wash with a small amount of cold diethyl ether, and dry under vacuum. The expected yield is typically in the range of 70-85%.

3.4. Characterization

The identity and purity of the synthesized **octanamide** hydrochloride should be confirmed using standard analytical techniques:

- ¹H NMR: To confirm the presence of protons on the alkyl chain and the -NH₂ groups.

- ^{13}C NMR: To identify the characteristic amidine carbon ($\text{C}=\text{N}$).
- FT-IR Spectroscopy: To observe the disappearance of the nitrile peak ($\text{C}\equiv\text{N}$, $\sim 2250\text{ cm}^{-1}$) and the appearance of $\text{C}=\text{N}$ stretching ($\sim 1650\text{ cm}^{-1}$) and N-H bending vibrations.
- Mass Spectrometry: To confirm the molecular weight of the product.
- Melting Point: To compare with literature values for purity assessment.

Quantitative Data Summary

Reagent	Molar Eq.	MW (g/mol)	Amount Used	Role
Octanenitrile	1.0	125.21	12.5 g (0.1 mol)	Starting Material
Anhydrous Ethanol	1.2	46.07	5.5 g (0.12 mol)	Reagent for Pinner Salt
Hydrogen Chloride Gas	Excess	36.46	Bubbled to saturation	Acid Catalyst
Ammonia Gas	Excess	17.03	Saturated solution	Nucleophile
Product				
Octanamidine Hydrochloride	1.0 (Theoretical)	178.70	$\sim 14.3 - 16.1\text{ g}$ (70-85%)	Final Product

Troubleshooting

- Low Yield of Pinner Salt: Often due to the presence of moisture. Ensure all glassware is scrupulously dried and use high-quality anhydrous solvents.
- Formation of Octanamide as a Byproduct: This can occur if the Pinner salt rearranges at higher temperatures. Maintain the reaction temperature below $15\text{ }^{\circ}\text{C}$.[\[2\]](#)
- Formation of Ethyl Octanoate (Ester): This is a clear indication of water contamination, leading to hydrolysis of the Pinner salt. Repeat with stricter anhydrous protocols.[\[1\]](#)

- Incomplete Ammonolysis: Ensure the use of a saturated solution of ammonia and allow sufficient reaction time.

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